

Comprehensive Safety and Handling Guide for Tert-butyl N-(3-oxopropyl)carbamate

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Compound of Interest

Compound Name: *Tert-butyl N-(3-oxopropyl)carbamate*

Cat. No.: *B153998*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for handling **Tert-butyl N-(3-oxopropyl)carbamate** (CAS No. 58885-60-2). Given the absence of a complete, specific Safety Data Sheet (SDS), this information is compiled from data on structurally similar compounds, including aldehydes and carbamates, to ensure a high level of safety. A thorough, site-specific risk assessment should always be conducted before commencing any work with this chemical.

Chemical Safety Overview

Tert-butyl N-(3-oxopropyl)carbamate is a liquid chemical that should be handled with care in a laboratory setting. It is classified with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Due to its aldehyde functional group, it is crucial to take precautions to avoid inhalation of vapors and direct contact with skin and eyes.[\[1\]](#)

Physical and Chemical Properties

Property	Value
CAS Number	58885-60-2
Linear Formula	C ₈ H ₁₅ O ₃ N ₁
Physical Form	Liquid
Storage Temperature	Freezer
Incompatible Materials	Strong oxidizing agents [2]

Personal Protective Equipment (PPE)

To ensure personal safety and minimize exposure, the following personal protective equipment is mandatory when handling **Tert-butyl N-(3-oxopropyl)carbamate**.

PPE Category	Specification	Rationale
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A full face shield is also recommended.[1][3]	Protects against splashes that can cause serious eye irritation.
Hand Protection	Wear appropriate aldehyde-resistant protective gloves. Butyl rubber and nitrile are the most impermeable materials. [1] Latex or polyvinyl chloride gloves are not effective and should be avoided.[1]	Prevents skin contact which can cause irritation.
Body Protection	Wear an aldehyde-impervious lab coat, gown, or apron.[1] Elbow-length gloves or protective sleeves should also be worn.[1]	Protects skin from potential splashes and contamination.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if working outside of a fume hood, if irritation or other symptoms are experienced, or when aerosols may be generated.[1][3]	Protects against inhalation of harmful vapors which may cause respiratory irritation.[1]

Operational and Disposal Plans

A step-by-step guide for the safe handling and disposal of **Tert-butyl N-(3-oxopropyl)carbamate**.

1. Preparation and Handling:

- Pre-Handling: Before handling, ensure all safety precautions have been read and understood. Work in a well-ventilated area, preferably under a chemical fume hood.^[3] Ensure that eyewash stations and safety showers are in close proximity to the workstation.^[3]^[4]
- Donning PPE: Put on all required personal protective equipment as specified in the table above.
- Handling the Compound: Avoid contact with eyes, skin, and clothing.^[3] Do not inhale the substance.^[3] Ground/bond the container and receiving equipment to prevent static discharge.^[3]

2. Post-Handling:

- Decontamination: Wash hands and face thoroughly after handling.^[3]
- Clothing: Remove contaminated clothing and wash it before reuse.^[3] Contaminated work clothing should not be allowed out of the workplace.^[5]^[6]
- Work Area: Do not eat, drink, or smoke in work areas.^[3]

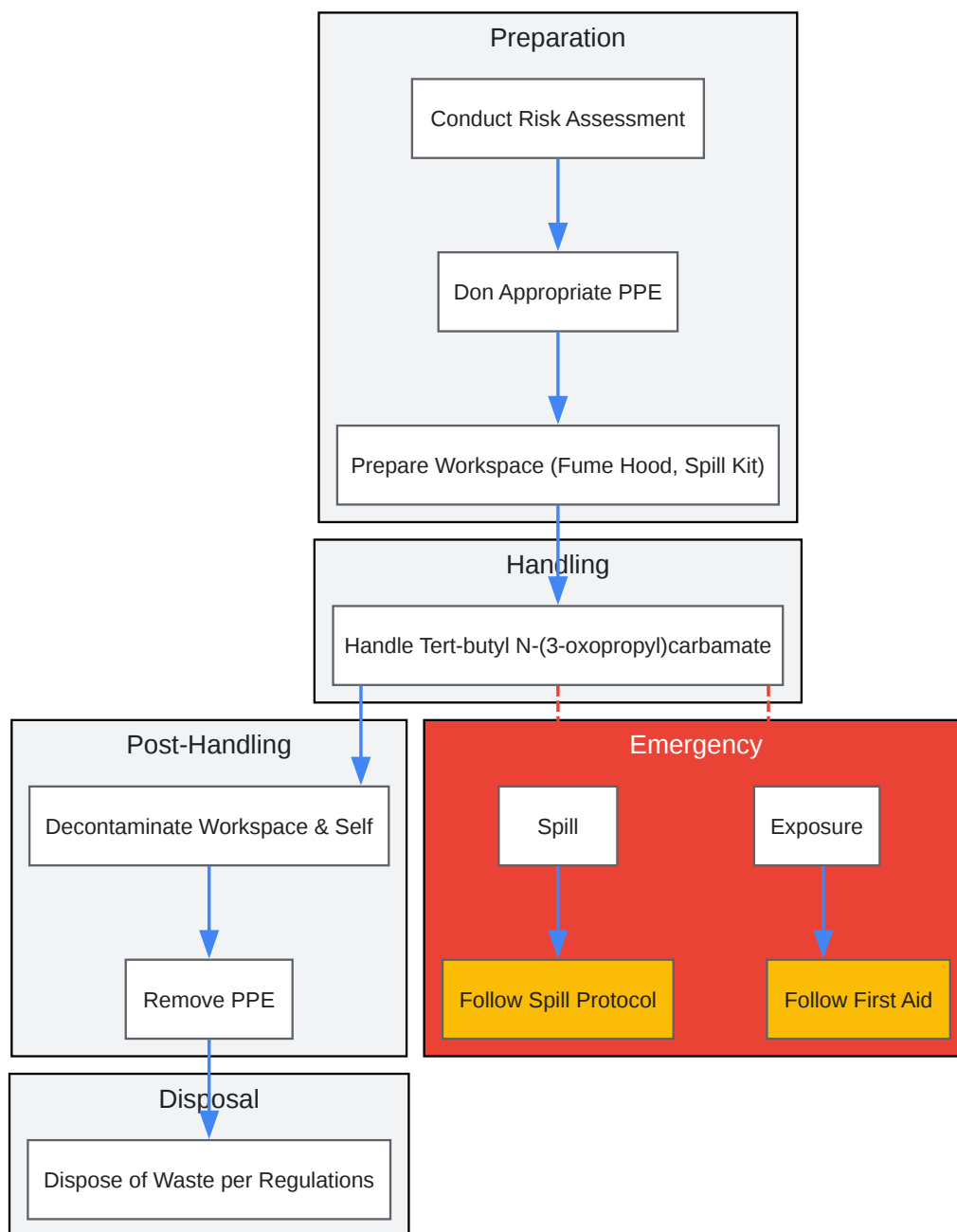
3. Spill and Emergency Procedures:

- Minor Spills: For small spills, absorb the material with an inert absorbent material and place it into a suitable, clean, dry, closed container for disposal.^[3] Clean the affected area thoroughly. Provide ventilation.
- First Aid - Eyes: In case of eye contact, rinse cautiously with water for several minutes.^[3] Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.^[3]
- First Aid - Skin: In case of skin contact, wash with plenty of soap and water for at least 15 minutes.^[1] If skin irritation occurs, seek medical advice.^[3]

4. Disposal Plan:

- Waste Collection: Collect waste material in a suitable, labeled, and closed container for disposal.^[7]
- Disposal Regulations: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.^{[2][4]} Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.^{[2][4]} Do not empty into drains.^{[2][4]}

Diagram of Safe Handling Workflow



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Caption: Logical workflow for the safe handling of **Tert-butyl N-(3-oxopropyl)carbamate**.

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